

# Measuring Dissolved Neon Concentrations in Water: An Application Note and Protocol

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## Compound of Interest

*Compound Name:* Neon-water  
*CAS No.:* 213474-04-5  
*Cat. No.:* B14242312

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## Introduction

Neon (Ne), a noble gas present in the atmosphere at approximately 18 parts per million by volume (ppmv), dissolves in water in concentrations dependent on temperature, pressure, and salinity. The inert nature of neon makes it an excellent tracer for physical processes in hydrology and oceanography. Accurate measurement of dissolved neon concentrations is crucial for studies related to groundwater dating, recharge temperature determination, and understanding air-sea gas exchange. This application note provides detailed protocols for the determination of dissolved neon concentrations in water samples using two primary analytical techniques: Membrane Inlet Mass Spectrometry (MIMS) and Gas Chromatography (GC). These methods are suitable for researchers, scientists, and professionals in environmental science and drug development who require precise and reliable measurements of dissolved gases.

## Principles of Measurement

The quantification of dissolved neon in water relies on extracting the gas from the aqueous phase and subsequently measuring its abundance using a sensitive analytical instrument.

Membrane Inlet Mass Spectrometry (MIMS): This technique allows for the direct measurement of dissolved gases from a water sample. A semi-permeable membrane separates the water sample from the high vacuum of a mass spectrometer. Dissolved gases, including neon, diffuse across this membrane into the ion source of the mass spectrometer, where they are ionized and then separated based on their mass-to-charge ratio. The resulting ion current is proportional to the partial pressure of the gas in the water. MIMS is particularly advantageous for its high sensitivity and real-time analysis capabilities.[1]

Gas Chromatography (GC): This method involves the separation of different gases based on their interaction with a stationary phase within a chromatographic column. A carrier gas transports the gas sample through the column. Due to its low molecular weight and inertness, neon has a short retention time and is effectively separated from other dissolved gases. A thermal conductivity detector (TCD) is commonly used to quantify the eluted neon, as its thermal conductivity is significantly different from that of common carrier gases like helium or nitrogen.[2][3]

## Data Presentation: Dissolved Neon in Water

The following table summarizes key quantitative data related to the measurement of dissolved neon in water.

| Parameter                                        | Value                                                           | Reference             |
|--------------------------------------------------|-----------------------------------------------------------------|-----------------------|
| Atmospheric Abundance of Neon                    | 0.001818%                                                       | [4]                   |
| Solubility of Neon in Freshwater at 1 atm        |                                                                 |                       |
| 0 °C                                             | $8.93 \times 10^{-5} \text{ cm}^3 \text{ STP/g}$                | Jenkins et al. (2019) |
| 10 °C                                            | $7.89 \times 10^{-5} \text{ cm}^3 \text{ STP/g}$                | Jenkins et al. (2019) |
| 20 °C                                            | $7.14 \times 10^{-5} \text{ cm}^3 \text{ STP/g}$                | Jenkins et al. (2019) |
| 30 °C                                            | $6.59 \times 10^{-5} \text{ cm}^3 \text{ STP/g}$                | Jenkins et al. (2019) |
| Solubility of Neon in Seawater (35 PSU) at 1 atm |                                                                 |                       |
| 0 °C                                             | $7.42 \times 10^{-5} \text{ cm}^3 \text{ STP/g}$                | Jenkins et al. (2019) |
| 10 °C                                            | $6.64 \times 10^{-5} \text{ cm}^3 \text{ STP/g}$                | Jenkins et al. (2019) |
| 20 °C                                            | $6.05 \times 10^{-5} \text{ cm}^3 \text{ STP/g}$                | Jenkins et al. (2019) |
| 30 °C                                            | $5.59 \times 10^{-5} \text{ cm}^3 \text{ STP/g}$                | Jenkins et al. (2019) |
| Typical Neon Concentrations in Groundwater       | $1.6 \text{ to } 2.9 \times 10^{-7} \text{ cm}^3 \text{ STP/g}$ | [5]                   |

## Experimental Protocols

### Water Sample Collection

Proper sample collection is critical to prevent atmospheric contamination and preserve the integrity of the dissolved gas concentrations. The recommended method for collecting water samples for noble gas analysis is using copper tubes.

Materials:

- Copper tubes (e.g., 3/8-inch diameter, 30-inch length) with pinch-off clamps.[6]
- Submersible pump or other suitable sampling device.

- Tygon or other appropriate tubing.
- Wrenches for clamps.

Protocol:

- Connect the copper tube to the sampling pump outlet using appropriate tubing.
- Hold the copper tube in a vertical position with the outlet elevated.
- Start the pump and allow several liters of water to flush through the tubing and the copper tube to remove any air bubbles.[\[7\]](#)
- Gently tap the copper tube and tubing to dislodge any trapped bubbles.[\[7\]](#)
- If bubbles persist, apply back-pressure by partially closing a valve downstream of the copper tube.[\[6\]](#)
- Once the sample is flowing bubble-free, use the pinch-off clamps to seal both ends of the copper tube, creating a cold weld. Ensure the clamps are fully tightened to prevent any gas exchange.[\[6\]](#)
- Label the sealed copper tube with the sample identification, date, and time.
- Store the samples in a cool, dark place until analysis.

## Method 1: Dissolved Neon Analysis by Membrane Inlet Mass Spectrometry (MIMS)

This protocol is a generalized procedure and may need to be adapted based on the specific MIMS instrument used.

Equipment:

- Membrane Inlet Mass Spectrometer (MIMS) system.
- Water bath for temperature control.

- Peristaltic pump.
- Calibration standards (air-saturated water at known temperatures).

Protocol:

- System Preparation:
  - Turn on the MIMS system, including the vacuum pumps and the mass spectrometer. Allow the system to stabilize.
  - Set the temperature of the water bath that controls the membrane inlet temperature.
- Calibration:
  - Prepare air-saturated water standards by bubbling clean air through deionized water in a temperature-controlled bath for at least 24 hours.
  - Introduce the air-saturated water standard to the membrane inlet using the peristaltic pump.
  - Monitor the mass-to-charge ratios for neon ( $m/z$  20 and 22).
  - Record the stable ion currents for the neon isotopes.
  - Repeat the calibration with standards at different temperatures to create a calibration curve.
- Sample Analysis:
  - Connect the copper tube containing the water sample to the inlet of the MIMS system.
  - Carefully open the clamps and allow the sample water to flow to the membrane inlet, driven by a peristaltic pump.
  - Monitor the ion currents for neon isotopes until a stable signal is achieved.
  - Record the stable ion currents.

- Data Analysis:
  - Use the calibration curve to convert the measured ion currents into dissolved neon concentrations.
  - Correct for any instrumental drift by running a standard periodically during the sample run.
  - The concentration of dissolved neon can be expressed in units such as cm<sup>3</sup> STP/g or μmol/kg.

## Method 2: Dissolved Neon Analysis by Gas Chromatography (GC)

This protocol outlines the measurement of dissolved neon using gas extraction followed by GC analysis.

### Equipment:

- Gas chromatograph (GC) with a thermal conductivity detector (TCD).
- Gas extraction line with a vacuum system.
- Water bath for temperature control of the sample during extraction.
- Calibration gas standard with a known neon concentration.

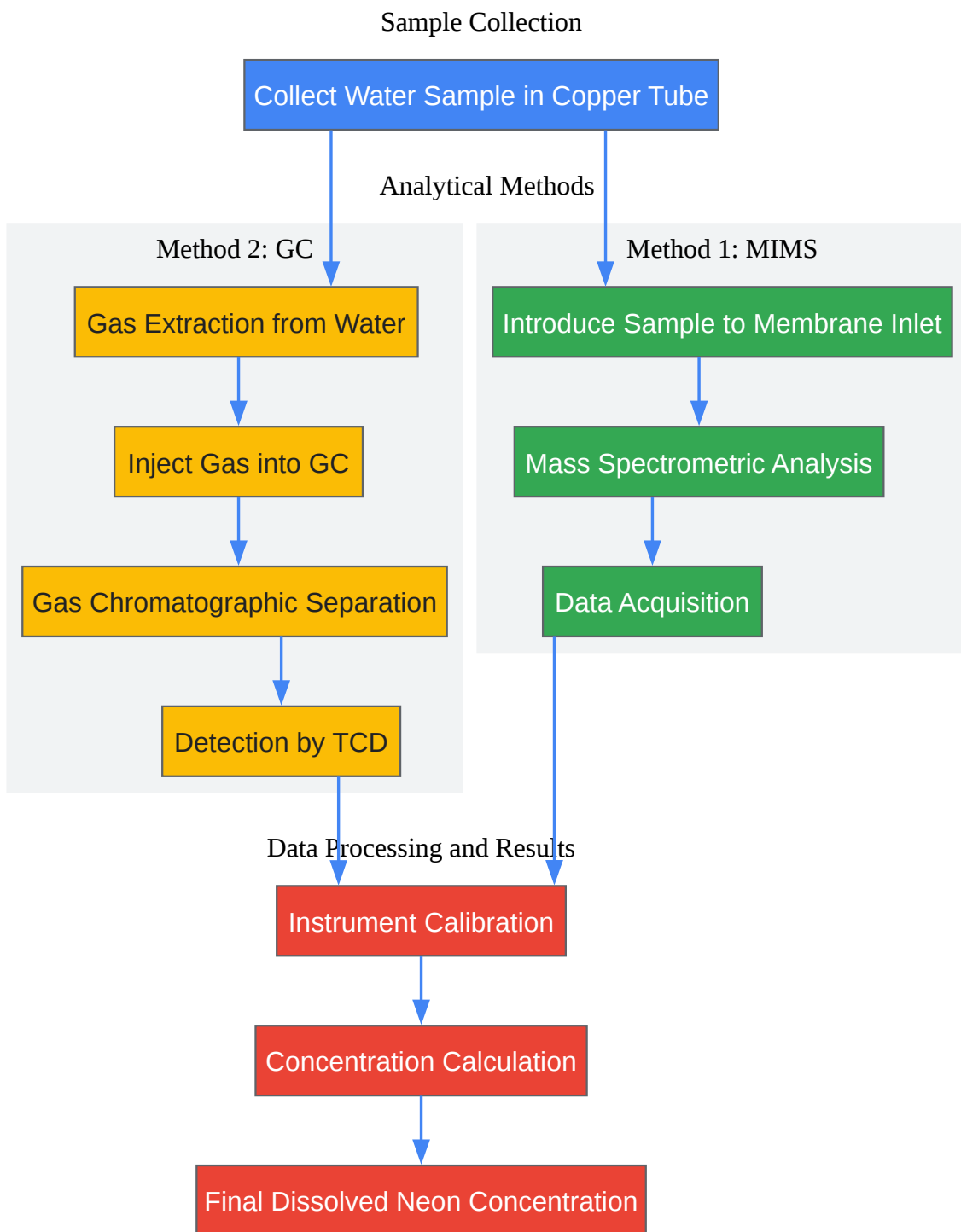
### Protocol:

- Gas Extraction:
  - Attach the sealed copper tube containing the water sample to the gas extraction line.
  - Evacuate the extraction line to a high vacuum.
  - Break the seals of the copper tube within the vacuum line to release the water and dissolved gases.
  - The dissolved gases will exsolve from the water into the evacuated headspace.

- Cryogenically separate the extracted gases to remove water vapor and other condensable gases.
- GC Analysis:
  - Inject a known volume of the extracted gas into the gas chromatograph.
  - The carrier gas (typically helium or nitrogen) will transport the sample through the GC column.
  - Set the GC oven temperature program. An isothermal temperature of 40°C is suitable for separating neon from other permanent gases on a molecular sieve column.<sup>[2][3]</sup>
  - The TCD will detect the neon as it elutes from the column.
  - Record the peak area of the neon peak.
- Calibration:
  - Inject a known volume of the calibration gas standard into the GC.
  - Record the peak area of the neon peak from the standard.
  - Create a calibration curve by injecting different volumes or concentrations of the standard gas.
- Data Analysis:
  - Use the calibration curve to determine the amount of neon in the injected sample gas.
  - Knowing the volume of the extracted gas and the initial volume of the water sample, calculate the concentration of dissolved neon in the original water sample.
  - Express the concentration in appropriate units (e.g., cm<sup>3</sup> STP/g, μmol/kg).

## Visualization of Experimental Workflow

The following diagram illustrates the general workflow for the analysis of dissolved neon in water samples.



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